

Safety and Handling of 1-Allyl-diazepane: A Technical Guide

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Compound of Interest

Compound Name: 1-Allyl-[1,4]diazepane

CAS No.: 229162-11-2

Cat. No.: B3021734

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Executive Summary

1-Allyl-diazepane is a bifunctional heterocyclic building block featuring a seven-membered diazepane ring and a reactive allyl group.[1] It serves as a strategic intermediate in the synthesis of suvorexant (an orexin receptor antagonist) and various pyrrolo[1,2-a][1,4]diazepine scaffolds.[1]

Due to the presence of a secondary amine and an allyl moiety, this compound presents specific hazards: skin/eye irritation (potential corrosivity in free base form), respiratory toxicity, and oxidative instability.[1] This guide establishes a self-validating protocol for its safe storage, manipulation, and disposal.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

Property	Data	Notes
Chemical Name	1-Allyl-1,4-diazepane	Synonyms: 1-Allylhomopiperazine; N-Allyl-1,4-diazepane
CAS Number	229162-11-2 (Free Base) 2228890-93-3 (Dihydrochloride)	Verify specific salt form on container label. [1] [2] [3]
Molecular Formula	C ₈ H ₁₆ N ₂	MW: 140.23 g/mol (Free Base)
Physical State	Colorless to pale yellow liquid (Free Base) Off-white solid (HCl salt)	Free base is viscous and hygroscopic. [1]
Boiling Point	~80-85°C at 0.5 mmHg (Predicted)	High vacuum required for distillation.
Solubility	Miscible in DCM, MeOH, DMSO. [1]	Partially soluble in water (high pH increases lipophilicity).
pKa	~9.5 (Secondary amine), ~6.0 (Tertiary amine)	Acts as a strong base.

Hazard Identification & Toxicology (GHS)

While often labeled as an Irritant, the free base possesses caustic properties typical of secondary amines.[\[1\]](#) Treat as Corrosive until proven otherwise.

GHS Classification

- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) - Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Irritation: Category 2A (H319) - Causes serious eye irritation.[\[1\]](#)
- STOT-SE: Category 3 (H335) - May cause respiratory irritation.[\[1\]](#)

Mechanistic Toxicology

- **Amine Reactivity:** The secondary amine at position 4 is nucleophilic and can react with skin proteins, causing contact dermatitis or chemical burns.[1]
- **Allyl Toxicity:** Allyl amines can be metabolized to acrolein-like intermediates, posing a risk of lacrimation and respiratory distress if aerosolized.[1]

Safe Handling Protocols (Engineering Controls & PPE)

Engineering Controls

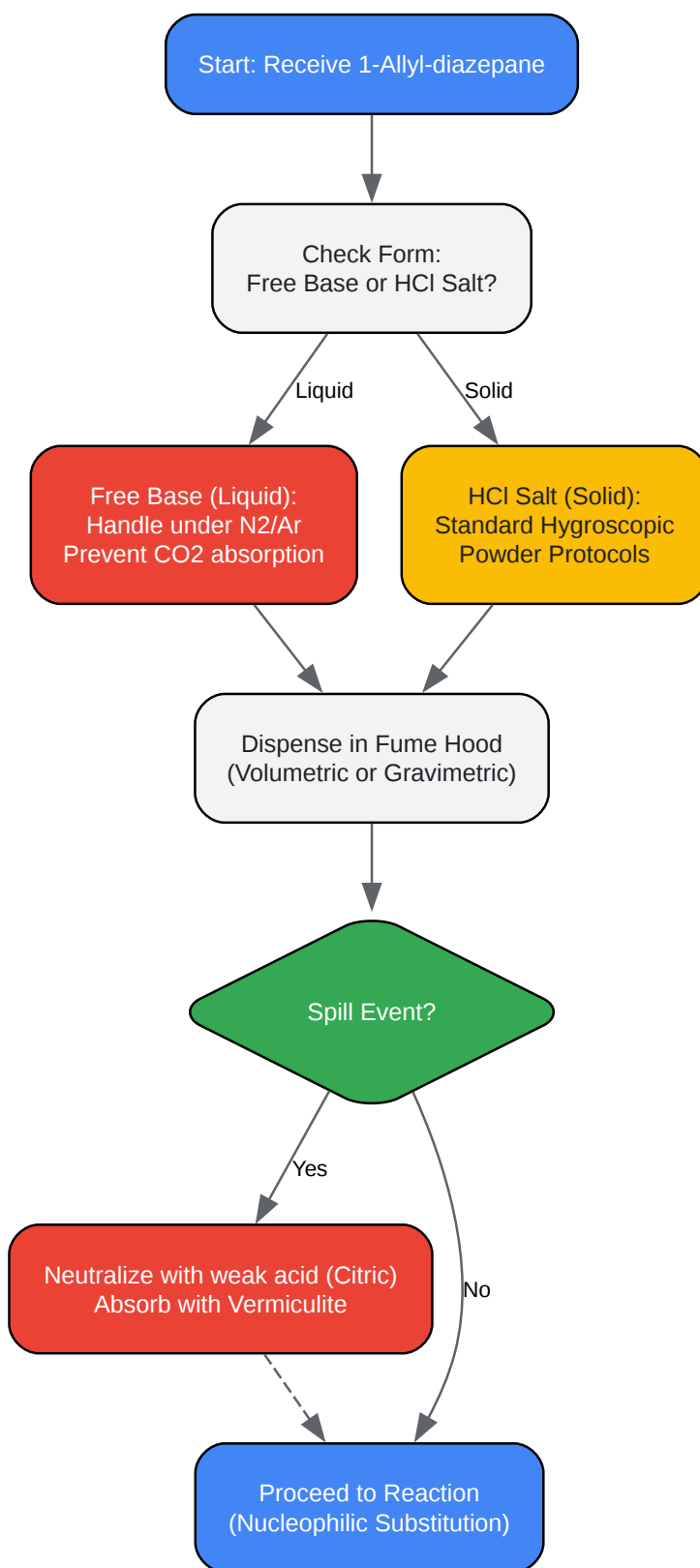
- **Primary Barrier:** All handling must occur within a certified chemical fume hood operating at a face velocity of >100 fpm.[1]
- **Inert Atmosphere:** The free base absorbs CO₂ from the air (forming carbamates). Handle under Nitrogen or Argon flow.

Personal Protective Equipment (PPE)[1]

- **Hand Protection:** Double-gloving is required.[1]
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.
 - Rationale: Amines can permeate thin nitrile; double layers provide a breakthrough time buffer.
- **Eye Protection:** Chemical splash goggles. Face shield required if dispensing >100 mL.
- **Body Protection:** Lab coat + chemically resistant apron (Tyvek®) for scale-up operations.[1]

Operational Workflow

The following diagram outlines the decision logic for safe handling and exposure response.



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Figure 1: Decision matrix for handling 1-Allyl-diazepane based on physical form and contingency planning.

Storage & Stability

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Environment: Store under inert gas (Argon preferred). The allyl group is susceptible to auto-oxidation over long periods; the amine is sensitive to CO₂.^[1]
- Container: Amber glass with a Teflon-lined cap to prevent photochemical degradation and leaching.^[1]
- Shelf Life: Re-test purity (NMR/LCMS) every 6 months. Look for yellowing (oxidation) or formation of white crust (carbonate salt).

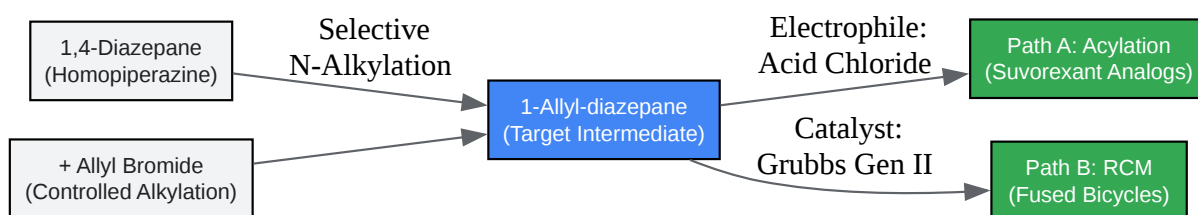
Synthesis & Application Context

Understanding the reactivity of 1-Allyl-diazepane aids in predicting side reactions and safety risks.^[1] It is primarily used as a nucleophile.

Key Reaction Pathways^[1]

- N-Alkylation/Acylation: The secondary amine (N4) attacks electrophiles (alkyl halides, acid chlorides).^[1]
 - Safety Note: Reactions with acid chlorides are highly exothermic; cool to 0°C before addition.
- Ring Closing Metathesis (RCM): The allyl group allows for cyclization with other alkene-bearing pendants to form bicyclic structures.

Application Logic Diagram



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Figure 2: Synthetic utility of 1-Allyl-diazepane in drug discovery workflows.[1]

Emergency Response Protocols

Scenario	Immediate Action	Follow-Up
Skin Contact	Wash with lukewarm water/soap for 15 min.[1] Do NOT use solvents (ethanol) which enhance absorption.	Monitor for delayed redness or blistering (chemical burn).
Eye Contact	Flush with eyewash station for 15 min, holding eyelids open.	Seek immediate ophthalmological evaluation.
Inhalation	Move to fresh air.[4] If breathing is difficult, administer oxygen (trained personnel only).[1]	Monitor for pulmonary edema (delayed onset possible).
Spill (<50 mL)	Evacuate area. Absorb with sand/vermiculite. Neutralize with dilute citric acid.	Dispose of waste as "Hazardous Organic Basic Waste".

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